

Personal protective equipment for handling Pkm2-IN-5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pkm2-IN-5

Cat. No.: B15574866

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Essential Safety and Handling Guide for Pkm2-IN-5

Disclaimer: No specific Safety Data Sheet (SDS) for **Pkm2-IN-5** (CAS No. 904457-46-1) was publicly available at the time of this writing. The following information is compiled from safety data for similar compounds, including other PKM2 modulators and general protein kinase inhibitors. It is imperative to obtain the specific SDS from your supplier before handling this compound and to conduct a thorough risk assessment. The guidance provided here is for informational purposes and should not replace the specific instructions from a certified SDS.

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Pkm2-IN-5**. Adherence to these procedures is critical for maintaining a safe laboratory environment.

Personal Protective Equipment (PPE) and Engineering Controls

Proper personal protective equipment and engineering controls are the first line of defense against potential exposure to **Pkm2-IN-5**.

Control Type	Specification
Ventilation	Work in a well-ventilated area, preferably a certified chemical fume hood, to minimize inhalation of dust or aerosols. [1]
Eye Protection	Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] [2]
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile) to prevent skin contact. [1]
Body Protection	Wear a lab coat or other protective clothing to prevent skin exposure. [1]
Respiratory Protection	If working outside of a fume hood or if dust formation is likely, use a NIOSH-approved respirator.

Operational Plan: Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Pkm2-IN-5** and to ensure the safety of laboratory personnel.

Procedure	Guideline
Handling	Avoid direct contact with skin, eyes, and clothing.[1] Prevent the formation of dust and aerosols.[1] Do not ingest or inhale the compound.[1] Wash hands thoroughly after handling.[2]
Storage	Store in a tightly sealed container in a freezer, as recommended for similar compounds.[1] Keep away from heat, sparks, and open flames.[1]
Spill Response	In case of a spill, ensure adequate ventilation and wear appropriate PPE.[1] Sweep up solid spills carefully to avoid creating dust and place in a sealed container for disposal.[2]

Disposal Plan

Dispose of **Pkm2-IN-5** and any contaminated materials in accordance with all applicable federal, state, and local regulations.

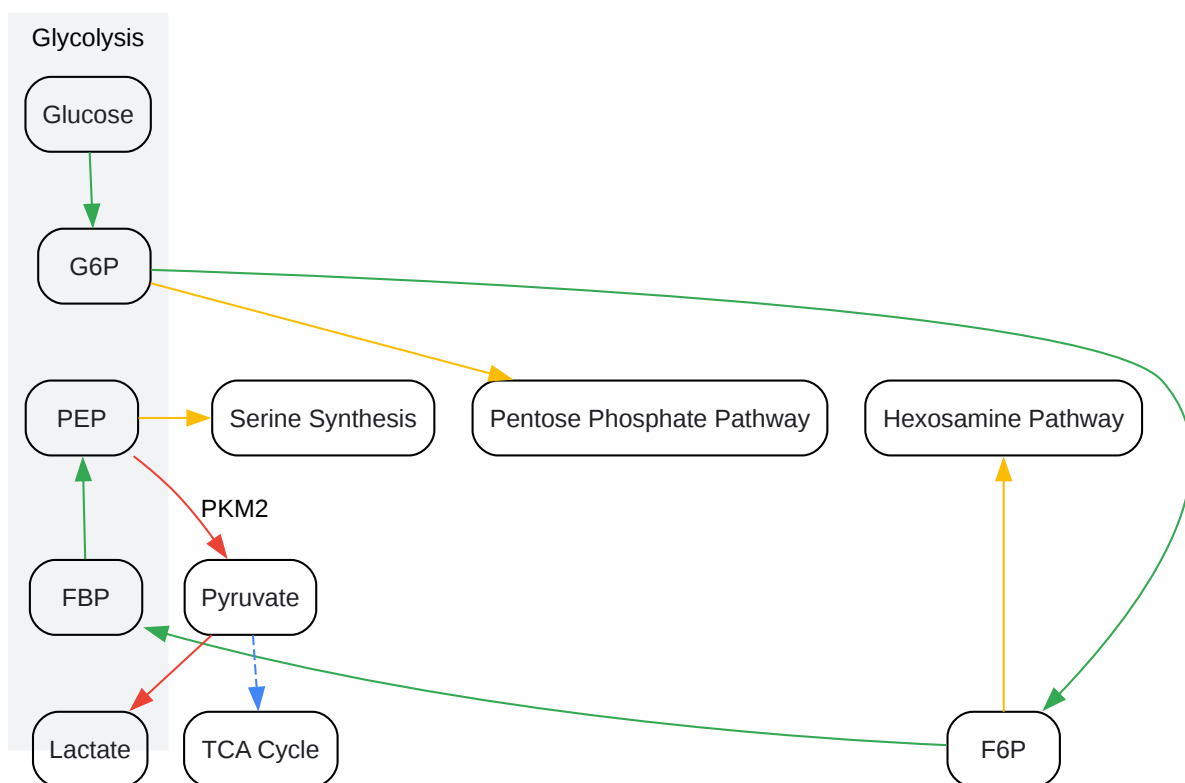
Waste Type	Disposal Procedure
Unused Compound	Dispose of as hazardous chemical waste. Contact your institution's environmental health and safety (EHS) office for specific guidance.
Contaminated Materials	Any materials that have come into contact with Pkm2-IN-5 (e.g., gloves, pipette tips, containers) should be considered hazardous waste and disposed of accordingly.
Container Labeling	Clearly label all waste containers with "Hazardous Waste" and the full chemical name "Pkm2-IN-5".[1]

Understanding the Role of PKM2 in Cellular Processes

Pyruvate kinase M2 (PKM2) is a key enzyme in glycolysis that is highly expressed in cancer cells and plays a central role in metabolic reprogramming.[3] Understanding its function and regulation is crucial for researchers working with PKM2 inhibitors like **Pkm2-IN-5**.

PKM2 and the Warburg Effect

The diagram below illustrates the pivotal role of PKM2 in the Warburg effect, where cancer cells favor aerobic glycolysis over oxidative phosphorylation. The less active dimeric form of PKM2 slows down the final step of glycolysis, leading to the accumulation of upstream glycolytic intermediates that are then shunted into anabolic pathways to support cell proliferation.[3]

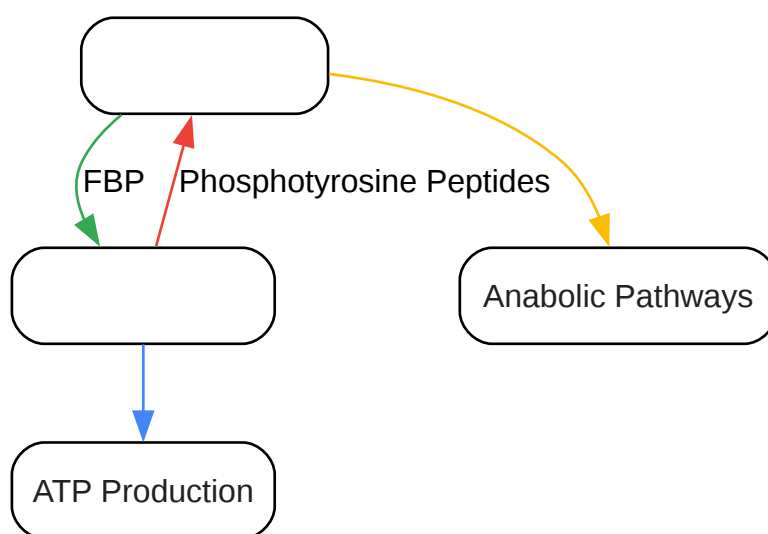


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Caption: PKM2's role in diverting glycolytic intermediates to anabolic pathways.

Allosteric Regulation of PKM2

PKM2 activity is allosterically regulated, primarily through its oligomeric state. The enzyme exists in equilibrium between a highly active tetrameric form and a less active dimeric form.[4] Fructose-1,6-bisphosphate (FBP), an upstream glycolytic intermediate, promotes the formation of the active tetramer, while binding of phosphotyrosine-containing proteins favors the inactive dimer.[3]

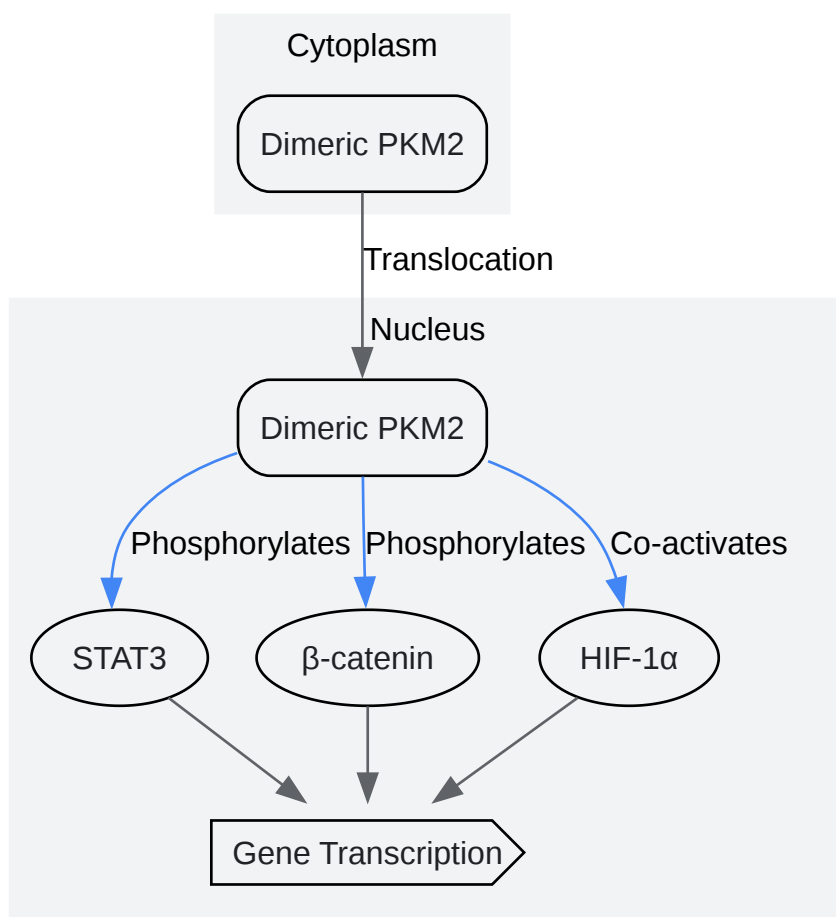


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Caption: Allosteric regulation of PKM2 between its dimeric and tetrameric states.

Non-Glycolytic Functions of Nuclear PKM2

Beyond its metabolic role in the cytoplasm, the dimeric form of PKM2 can translocate to the nucleus, where it acts as a protein kinase and a transcriptional co-activator to promote tumor growth.[5]



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Caption: Nuclear functions of dimeric PKM2 as a protein kinase and transcriptional co-activator.

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- To cite this document: BenchChem. [Personal protective equipment for handling Pkm2-IN-5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15574866#personal-protective-equipment-for-handling-pkm2-in-5]

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